

# 3-Bromo-DL-phenylalanine CAS number and molecular weight

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## Compound of Interest

Compound Name: 3-Bromo-DL-phenylalanine

Cat. No.: B556634

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## Technical Guide: 3-Bromo-DL-phenylalanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-DL-phenylalanine**, a synthetic amino acid derivative with significant potential in neuroscience research and drug development. This document outlines its chemical properties, biological activities, and experimental applications, with a focus on its role as a modulator of glutamatergic neurotransmission.

## Core Compound Information

**3-Bromo-DL-phenylalanine** is a derivative of the essential amino acid phenylalanine. The introduction of a bromine atom to the phenyl ring alters its electronic properties and steric profile, leading to unique biological activities.

Property	Value	Reference
CAS Number	30163-20-3	<a href="#">[1]</a>
Molecular Weight	244.09 g/mol	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> BrNO <sub>2</sub>	

## Biological Activity and Applications

**3-Bromo-DL-phenylalanine** and its analogs are valuable tools in pharmaceutical research, particularly in the study of protein interactions and enzyme mechanisms.[2] They serve as versatile building blocks for the synthesis of novel pharmaceutical agents, especially those targeting neurological disorders.[2] The brominated phenyl group can influence a drug candidate's lipophilicity, metabolic stability, and binding affinity to target receptors.

Research on the closely related compound, 3,5-dibromo-L-phenylalanine, has demonstrated its complex modulatory effects on the glutamatergic system. This analog has been shown to:

- Act as a partial agonist at the glutamate-binding site of NMDA receptors.[3]
- Depress presynaptic glutamate release.[3]
- Block AMPA/kainate receptors.[3]

This polyvalent action suggests potential therapeutic applications for neurological and neuropsychiatric disorders characterized by abnormal glutamatergic activity, such as stroke and seizures.[4]

## Quantitative Data Summary

The following table summarizes the quantitative data obtained from electrophysiological studies on the effects of 3,5-dibromo-L-phenylalanine on rat cerebrocortical neurons.[3]

Parameter	Value	Description
NMDA Receptor EC <sub>50</sub>	331.6 ± 78.6 µM	The concentration of 3,5-dibromo-L-phenylalanine that produces a half-maximal activation of NMDA receptors.
NMDA Receptor Efficacy	30.5 ± 4.7%	The efficacy of 3,5-dibromo-L-phenylalanine in activating NMDA receptors compared to NMDA itself.
AMPA/kainate mEPSC Frequency IC <sub>50</sub>	29.4 ± 4.3 µM	The concentration of 3,5-dibromo-L-phenylalanine that causes a 50% inhibition of the frequency of AMPA/kainate miniature excitatory postsynaptic currents.

## Experimental Protocols

The following is a detailed methodology for a key experiment cited in the literature for a closely related compound, which can be adapted for studying **3-Bromo-DL-phenylalanine**.

## Electrophysiological Recording in Rat Cerebrocortical Neurons

Objective: To characterize the effects of brominated phenylalanine derivatives on glutamatergic synaptic transmission.

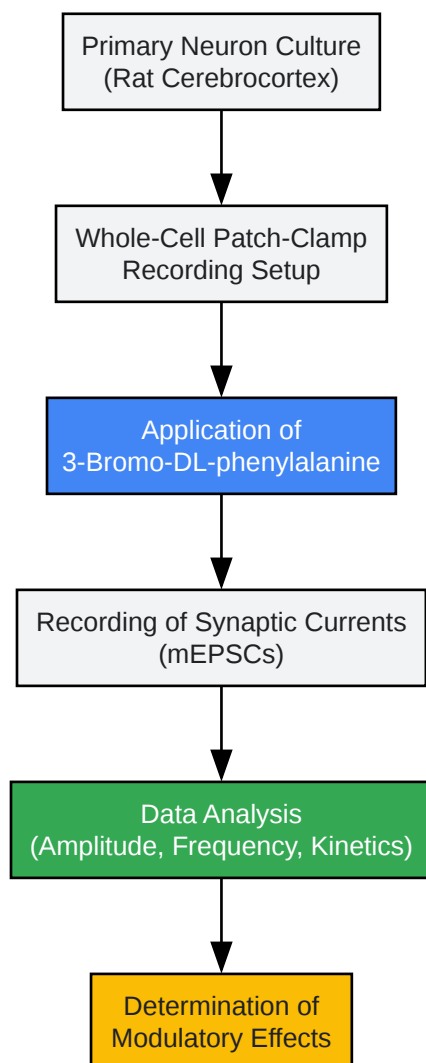
Methodology:

- **Cell Culture:** Primary cultures of cerebrocortical neurons are prepared from rat embryos.
- **Patch-Clamp Recording:** Whole-cell patch-clamp recordings are performed on cultured neurons to measure synaptic currents.

- **Drug Application:** The test compound (e.g., 3,5-dibromo-L-phenylalanine) is applied to the neurons via a perfusion system.
- **Data Acquisition:** Miniature excitatory postsynaptic currents (mEPSCs) mediated by NMDA and AMPA/kainate receptors are recorded and analyzed.
- **Data Analysis:** The effects of the compound on the amplitude, frequency, and kinetics of mEPSCs are quantified to determine its modulatory actions on different receptor subtypes.

## Visualizations

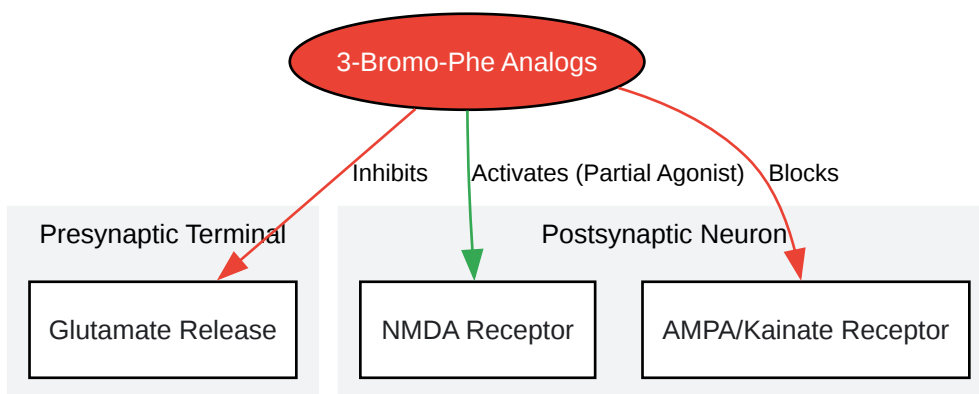
### Experimental Workflow for Electrophysiological Analysis



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Caption: Workflow for assessing the neurophysiological effects of **3-Bromo-DL-phenylalanine**.

## Signaling Pathway Modulation by Brominated Phenylalanine Analogs



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Caption: Modulatory effects of brominated phenylalanine analogs on glutamatergic signaling.

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